

A Technical Guide to the Spectroscopic Characterization of N-(8-Hydroxyoctyl)phthalimide

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Compound of Interest

Compound Name: *N*-(8-Hydroxyoctyl)phthalimide

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From the Desk of the Senior Application Scientist

This document provides an in-depth technical guide to the spectroscopic characterization of **N-(8-Hydroxyoctyl)phthalimide**. As researchers and drug development professionals, the unambiguous confirmation of a molecule's structure and purity is paramount. This guide is structured to provide not just the spectral data but also the underlying rationale for the experimental choices and a thorough interpretation of the results, ensuring a comprehensive understanding of the molecule's spectroscopic fingerprint.

Molecular Structure and Spectroscopic Overview

N-(8-Hydroxyoctyl)phthalimide (C₁₆H₂₁NO₃, Molar Mass: 275.34 g/mol) is a bifunctional molecule incorporating a hydrophobic octyl chain, a terminal primary alcohol, and a bulky, aromatic phthalimide group.[1] This unique combination of functional groups gives rise to a distinct spectroscopic signature that can be fully elucidated through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry

(MS). Each technique provides complementary information, and together they allow for a complete and confident structural assignment.

Below is the chemical structure with atom numbering that will be used for the assignment of NMR signals throughout this guide.

Caption: Numbered structure of **N-(8-Hydroxyoctyl)phthalimide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone technique for elucidating the carbon-hydrogen framework of an organic molecule. For **N-(8-Hydroxyoctyl)phthalimide**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

Expertise & Experience: The ^1H NMR spectrum provides a wealth of information, including the number of different types of protons, their electronic environment, and their connectivity to neighboring protons. For this molecule, we expect to see distinct signals for the aromatic protons of the phthalimide group, the methylene protons of the octyl chain, and the protons associated with the terminal alcohol. The choice of a deuterated solvent like Chloroform-d (CDCl_3) is standard for this type of molecule due to its excellent solubilizing properties and the presence of a residual solvent peak ($\delta \approx 7.26$ ppm) that serves as a convenient internal reference.^[2]

Predicted ^1H NMR Data (400 MHz, CDCl_3):

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	J-Coupling (Hz)
H (Aromatic)	7.85 - 7.82	m	2H	-
H (Aromatic)	7.72 - 7.69	m	2H	-
H-1' (N-CH ₂)	3.68	t	2H	J = 7.2
H-8' (CH ₂ -OH)	3.63	t	2H	J = 6.6
OH	~1.60	s (broad)	1H	-
H-2'	1.67	p	2H	J = 7.4
H-7'	1.55	p	2H	J = 6.8

| H-3',4',5',6' | 1.38 - 1.25 | m (broad) | 8H | - |

Interpretation:

- Aromatic Protons (δ 7.7-7.9 ppm):** The protons on the phthalimide ring appear as two multiplets in the downfield region.^[3] This is due to the strong deshielding effect of the adjacent carbonyl groups and the aromatic ring current. The spectrum is technically a second-order AA'XX' system, which often results in complex, non-first-order splitting patterns.^[3]
- Methylene Protons adjacent to Heteroatoms (H-1' and H-8'):** The two triplet signals around 3.6-3.7 ppm correspond to the methylene groups directly attached to the nitrogen (H-1') and the oxygen (H-8'). These protons are deshielded by the electronegative heteroatoms. Their triplet multiplicity arises from coupling to the adjacent methylene groups (H-2' and H-7', respectively).
- Alkyl Chain Protons (δ 1.2-1.7 ppm):** The remaining protons of the octyl chain appear as a series of multiplets in the upfield region. The protons at H-2' and H-7' are distinguishable as pentets, while the central methylene groups (H-3' to H-6') overlap to form a broad multiplet.
- Hydroxyl Proton (δ ~1.6 ppm):** The alcohol proton typically appears as a broad singlet. Its chemical shift can vary depending on concentration, temperature, and solvent due to

hydrogen bonding. This peak will disappear upon D₂O exchange, a key confirmatory experiment.

Trustworthiness - A Self-Validating Protocol for ¹H NMR Acquisition:

- **Sample Preparation:** Accurately weigh ~10-20 mg of the sample and dissolve it in ~0.6 mL of CDCl₃. The use of a high-purity deuterated solvent is critical to avoid interfering solvent peaks.
- **Instrument Setup:** Use a 400 MHz (or higher) NMR spectrometer. Higher field strengths improve signal dispersion, which is particularly useful for resolving the overlapping multiplets in the alkyl chain.^[2]
- **Shimming:** Shim the magnetic field to achieve optimal homogeneity. A well-shimmed sample will have sharp, symmetrical peaks, which is essential for accurate integration and coupling constant measurement.
- **Acquisition:** Acquire the spectrum using standard parameters (e.g., 30-degree pulse angle, 1-2 second relaxation delay, 16-32 scans).
- **Processing:** Apply a Fourier transform to the Free Induction Decay (FID), followed by phase and baseline correction.
- **Referencing:** Calibrate the chemical shift scale to the residual CHCl₃ peak at δ 7.26 ppm.^[2]
- **Confirmation (Optional but Recommended):** Add a drop of D₂O to the NMR tube, shake, and re-acquire the spectrum. The disappearance of the broad singlet at ~1.6 ppm confirms its assignment as the labile OH proton.

Caption: Standard workflow for NMR sample analysis.

¹³C NMR Spectroscopy

Expertise & Experience: ¹³C NMR spectroscopy provides a count of the unique carbon atoms in the molecule and information about their chemical environment. We expect to see signals for the carbonyl carbons, the aromatic carbons, and the eight distinct carbons of the alkyl chain.

Predicted ¹³C NMR Data (101 MHz, CDCl₃):

Carbon Assignment	Chemical Shift (δ , ppm)
C=O	168.4
C (Aromatic, Quat.)	132.1
CH (Aromatic)	133.9, 123.2
C-8' (CH ₂ -OH)	62.9
C-1' (N-CH ₂)	37.9
C-2'	28.5
C-7'	32.7
C-3', C-6'	29.3, 26.7

| C-4', C-5' | 29.2, 25.8 |

Interpretation:

- Carbonyl Carbon (δ 168.4 ppm): The most downfield signal corresponds to the two equivalent carbonyl carbons of the phthalimide group.
- Aromatic Carbons (δ 123-134 ppm): The aromatic carbons appear in the expected region. There are two signals for the protonated carbons (CH) and one for the quaternary carbons to which the imide ring is fused.
- Alkyl Chain Carbons (δ 25-63 ppm): The eight carbons of the octyl chain are all chemically non-equivalent and give rise to distinct signals. The C-8' carbon attached to the hydroxyl group is the most downfield of the aliphatic carbons (δ 62.9 ppm), followed by the C-1' carbon attached to the nitrogen (δ 37.9 ppm). The remaining methylene carbons appear between 25 and 33 ppm.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. For **N-(8-Hydroxyoctyl)phthalimide**, the key absorptions will be from the O-H group of the alcohol, the C-H bonds of the alkyl chain and

aromatic ring, and the characteristic C=O bonds of the imide. Attenuated Total Reflectance (ATR) is the preferred method for acquiring the spectrum of a solid sample as it requires minimal to no sample preparation, unlike older methods like KBr pellets.[4][5][6]

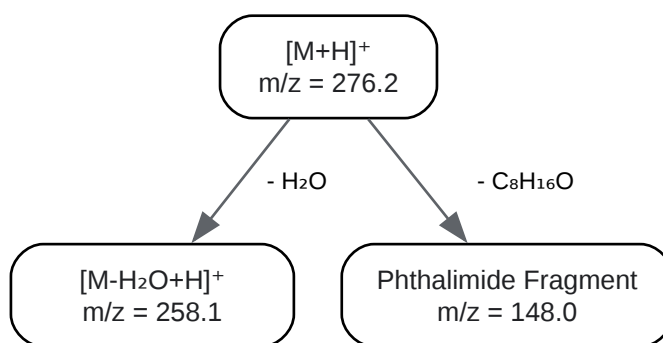
Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Functional Group	Description of Vibration
3550 - 3200	O-H (Alcohol)	Strong, Broad Stretch
~3030	C-H (Aromatic)	Weak to Medium Stretch
2950 - 2850	C-H (Alkyl)	Strong, Sharp Stretches
~1770 & ~1710	C=O (Imide)	Strong, Asymmetric & Symmetric Stretch
1700 - 1500	C=C (Aromatic)	Medium Bending

| ~1050 | C-O (Alcohol) | Strong Stretch |

Interpretation:

- O-H Stretch (3550-3200 cm⁻¹): A prominent, broad absorption in this region is a definitive indicator of the hydroxyl group.[7][8][9] The broadening is a result of intermolecular hydrogen bonding.
- C-H Stretches (2850-3030 cm⁻¹): Strong, sharp peaks just below 3000 cm⁻¹ are characteristic of the sp³ C-H bonds in the octyl chain.[7] A weaker peak just above 3000 cm⁻¹ may be observed for the sp² C-H bonds of the aromatic ring.[10][11]
- C=O Stretches (~1770 & ~1710 cm⁻¹): The imide functional group is characterized by two distinct carbonyl stretching bands.[12] This is a result of symmetric and asymmetric stretching of the two C=O bonds. This two-band pattern is a key signature for the phthalimide moiety.
- C-O Stretch (~1050 cm⁻¹): A strong absorption in the fingerprint region corresponding to the C-O single bond stretch of the primary alcohol.[9]



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Caption: Plausible ESI-MS fragmentation pathways.

Integrated Spectroscopic Analysis and Conclusion

By synthesizing the data from NMR, IR, and MS, we can achieve an unambiguous structural confirmation of **N-(8-Hydroxyoctyl)phthalimide**.

- MS confirms the molecular formula $C_{16}H_{21}NO_3$ by providing the molecular weight.
- IR confirms the presence of the key functional groups: the alcohol (O-H stretch), the imide (dual C=O stretches), and the alkyl/aromatic framework (C-H stretches).
- ^{13}C NMR confirms the presence of 16 unique carbon atoms, including the carbonyls, aromatic carbons, and the eight distinct carbons of the hydroxyoctyl chain.
- 1H NMR provides the final, detailed piece of the puzzle, showing the connectivity of the entire molecule. It confirms the 1,2-disubstituted aromatic ring, the long alkyl chain, and the specific positions of the nitrogen and oxygen atoms through the characteristic chemical shifts of the adjacent methylene protons.

The convergence of these distinct analytical techniques provides a self-validating and robust characterization. The data presented in this guide are consistent with the structure of **N-(8-Hydroxyoctyl)phthalimide**, providing researchers with a reliable spectroscopic benchmark for synthesis confirmation, quality control, and further developmental studies.

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